

Application Notes and Protocols: ProNectin F Coating for T-flasks

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Compound of Interest

Compound Name:	ProNectin F
CAS No.:	137599-18-9
Cat. No.:	B1178963

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This document provides a detailed protocol for coating T-flasks with **ProNectin F**, a recombinant protein engineered to promote cell attachment and proliferation. **ProNectin F** contains multiple copies of the RGD attachment ligand found in human fibronectin, making it an effective substrate for a wide variety of cell types, including those that adhere weakly.[1] It is particularly well-suited for applications requiring serum-free or protein-free media conditions.[1]

The protocol herein is based on established methods for coating cultureware with similar attachment factors like fibronectin and vitronectin.[2][3][4] Optimization may be required for specific cell lines and applications.

Quantitative Data Summary

The following table summarizes recommended parameters for coating cultureware with attachment factors. These values can be used as a starting point for optimizing **ProNectin F** coating protocols for your specific T-flasks and cell types.

Parameter	Recommended Range	Typical Value	Notes
ProNectin F Concentration	1 - 10 µg/cm ²	5 µg/cm ²	Dependent on cell type; optimization is recommended.[3][4]
Coating Volume	Sufficient to cover the entire growth surface	See Table 2	Ensure even coverage of the T-flask growth area.
Incubation Time	30 - 60 minutes	45 minutes	Longer incubation times (up to 24 hours) may improve coating for some applications. [5]
Incubation Temperature	Room Temperature (15-25°C) or 37°C	Room Temperature	Incubating at 37°C may accelerate the coating process.[3][4]
Drying Step	Optional (Air dry for 45 min)	Air dry	Some protocols recommend air drying after incubation, while others proceed directly to washing.[3][6]
Storage of Coated Flasks	2 - 8°C for up to 4 weeks	2 - 8°C	Must be sealed to prevent contamination and drying.[3]

Experimental Protocols

This section details the step-by-step procedure for preparing a **ProNectin F** stock solution and coating T-flasks. All steps should be performed under sterile conditions in a laminar flow hood.

Materials Required

- **ProNectin F** (lyophilized powder or stock solution)

- Sterile, tissue culture-grade water or Phosphate Buffered Saline (PBS), calcium and magnesium-free
- Sterile T-flasks (T-25, T-75, T-175)
- Sterile serological pipettes
- Sterile conical tubes

Preparation of ProNectin F Working Solution

If starting with lyophilized **ProNectin F**, reconstitute it in sterile, tissue culture-grade water to a stock concentration of 1 mg/mL.[4] Gently swirl to dissolve, avoiding vigorous shaking or vortexing.[3] Some protocols suggest incubating at 37°C for 30-60 minutes to aid dissolution.[4] The reconstituted stock solution can be aliquoted and stored at -20°C.[3]

To prepare the working solution, dilute the **ProNectin F** stock solution to the desired final concentration (e.g., 50 µg/mL) using sterile PBS or serum-free basal medium.[4]

T-flask Coating Protocol

- Dilution: Prepare the required volume of **ProNectin F** working solution based on the T-flask size and a target coating density of 5 µg/cm². Refer to Table 2 for recommended volumes.
 - Example Calculation for a T-75 Flask:
 - Surface Area: 75 cm²
 - Target Density: 5 µg/cm²
 - Total **ProNectin F** needed: 75 cm² * 5 µg/cm² = 375 µg
 - If using a 50 µg/mL working solution: 375 µg / 50 µg/mL = 7.5 mL of working solution.
- Coating: Add the calculated volume of the diluted **ProNectin F** solution to the T-flask. Ensure the solution completely covers the entire growth surface by gently tilting the flask.

- Incubation: Place the T-flask in a horizontal position in a laminar flow hood and incubate at room temperature for at least 45 minutes.[4][6]
- Aspiration: Carefully aspirate the **ProNectin F** solution from the flask. Avoid scratching the coated surface.
- Drying (Optional): Some protocols suggest air-drying the coated flask for at least 45 minutes at room temperature before introducing cells and medium.[3][6]
- Washing (Optional): Alternatively, the flask can be rinsed once with sterile PBS or basal medium to remove any unbound **ProNectin F**.
- Cell Seeding: The **ProNectin F**-coated T-flask is now ready for cell seeding. Add the cell suspension and appropriate culture medium to the flask.

Coated T-flasks can be stored at 2-8°C for up to four weeks if sealed to prevent drying and contamination.[3]

Table 2: Recommended Coating Volumes for T-flasks (at 5 µg/cm²)

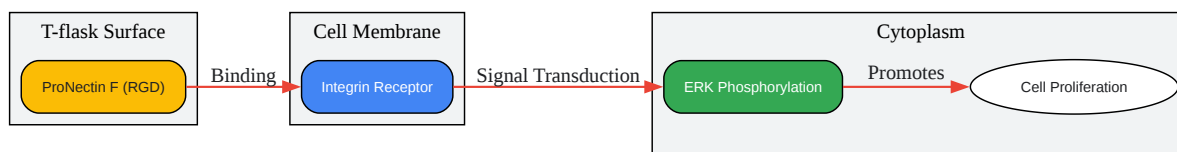
T-flask Size	Growth Area (cm ²)	Required Volume of 50 µg/mL ProNectin F
T-25	25	2.5 mL
T-75	75	7.5 mL
T-175	175	17.5 mL

Signaling Pathway and Experimental Workflow

Mechanism of Action: ProNectin F-Mediated Cell Attachment

ProNectin F facilitates cell attachment through the interaction of its RGD (Arginine-Glycine-Aspartic acid) motifs with integrin receptors on the cell surface.[1][7] This binding can initiate

intracellular signaling cascades, such as the phosphorylation of extracellular signal-regulated kinase (ERK), which promotes cell proliferation and survival.[7]

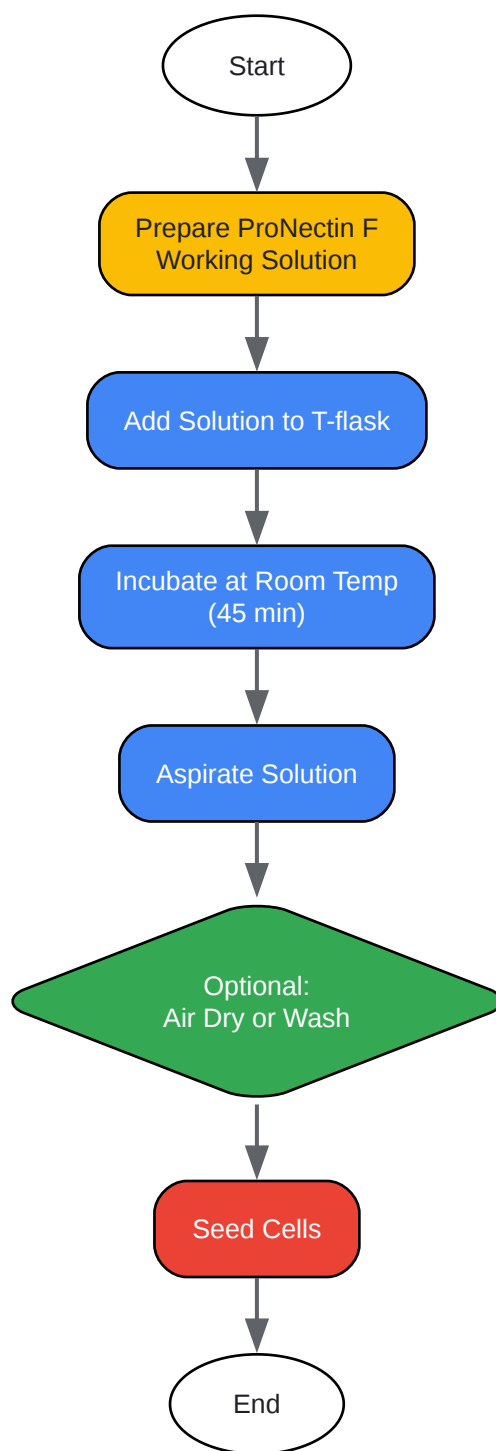


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Caption: **ProNectin F** signaling pathway.

Experimental Workflow for T-flask Coating

The following diagram illustrates the key steps in the **ProNectin F** coating protocol.



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Caption: **ProNectin F** T-flask coating workflow.

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